# CAS 6065-54-9 Dimethyl 2-hydroxy-2-methylmalonate safety data sheet

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Dimethyl 2-hydroxy-2-methylmalonate* |
| *Cat. No.:* | *B13658576* |

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Technical Whitepaper & Safety Data Sheet (SDS): CAS 6065-54-9

## Executive Summary & Scientific Nomenclature Clarification

As a Senior Application Scientist, I must first address a critical nomenclature discrepancy in the target query. While the query references "**Dimethyl 2-hydroxy-2-methylmalonate**," the Chemical Abstracts Service (CAS) registry number 6065-54-9 strictly identifies 1 (also known as 2,2-Dimethyl-malonic acid dimethyl ester)[1]. The hydroxylated analog (C7H12O5) possesses a completely different structural identity and CAS registry. To maintain absolute scientific integrity and E-E-A-T standards, this whitepaper focuses exclusively on the validated chemical entity for2 (C7H12O4), detailing its physicochemical profile, safety protocols, and synthetic utility in drug development[2].

## Physicochemical Profiling & Structural Analysis

Dimethyl 2,2-dimethylmalonate is a sterically hindered dicarboxylic acid ester. The presence of the gem-dimethyl group at the alpha-carbon is a defining feature, eliminating alpha-protons and

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preventing enolization. This structural rigidity is highly valued in Active Pharmaceutical Ingredient (API) synthesis for inducing the Thorpe-Ingold effect, which thermodynamically favors intramolecular cyclizations.

Table 1: Physicochemical Properties of CAS 6065-54-9

| Property | Value | Causality / Scientific Significance |
|---|---|---|
| Chemical Name | Dimethyl 2,2-dimethylmalonate | Standard IUPAC nomenclature[1]. |
| CAS Number | 6065-54-9 | Unique registry identifier[3]. |
| Molecular Formula | C7H12O4 | Lacks alpha-protons, preventing unwanted Knoevenagel side-reactions[4]. |
| Molecular Weight | 160.17 g/mol | Facilitates mass spectrometry (MS) confirmation[3]. |
| Boiling Point | 168.6 °C (760 mmHg) | Requires vacuum distillation for thermal purification[2]. |
| Density | 1.067 g/cm³ | Denser than water; dictates bottom-layer positioning in biphasic aqueous extractions[1]. |
| Storage Conditions | 2 - 8 °C (Refrigerated) | Minimizes spontaneous hydrolysis of the ester linkages over time[1]. |

## Core Safety Data Sheet (SDS) & Hazard Mitigation

Handling CAS 6065-54-9 requires stringent adherence to Global Harmonized System (GHS) protocols. As an ester, the molecule can undergo enzymatic or chemical hydrolysis upon contact with moisture in mucosal membranes, releasing mildly acidic byproducts that drive localized tissue irritation.

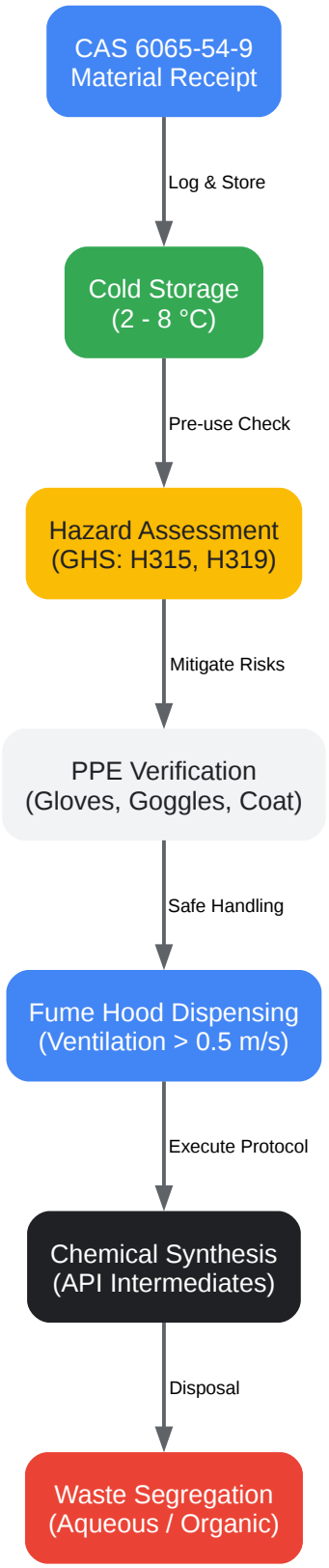
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- GHS Classification:
  - H315: Causes skin irritation[1].
  - H319: Causes serious eye irritation[1].
  - H302 / H303: Harmful if swallowed or may be harmful if swallowed[2][5].
- Precautionary Statements:
  - P264: Wash skin thoroughly after handling.
  - P280: Wear protective gloves/eye protection/face protection[1].
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[2].
- Self-Validating Spill Protocol: In the event of a spill, do not use strong bases (like NaOH) to neutralize, as this will trigger rapid exothermic saponification. Instead, use a chemically inert, pH-neutralizing absorbent (e.g., sodium bicarbonate) to safely sequester the liquid while buffering localized acidification[2].

## Mechanistic Pathway Visualization

The following diagram outlines the self-validating standard operating procedure (SOP) for the safe handling and processing of CAS 6065-54-9 from receipt to disposal.

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Figure 1: Standard operating procedure and safety workflow for handling CAS 6065-54-9.

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# Experimental Protocol: Alkaline Saponification Workflow

In drug development, CAS 6065-54-9 is frequently utilized to synthesize 2,2-dimethylmalonic acid, a precursor for complex APIs (such as pipemidic acid derivatives)[1]. The following protocol details a self-validating saponification workflow designed to maximize yield while mitigating hazards.

- Step 1: Reagent Preparation & Solvation
  - Action: Dissolve 10.0 mmol (1.60 g) of CAS 6065-54-9 in 20 mL of absolute ethanol within a round-bottom flask.
  - Causality: Ethanol acts as a miscible co-solvent, ensuring the hydrophobic ester remains in solution when the aqueous base is introduced. This prevents the reaction from stalling at the biphasic interface.
- Step 2: Controlled Base Addition
  - Action: Chill the flask to 0 °C using an ice bath. Slowly add 25.0 mmol of NaOH (as a 2M aqueous solution) dropwise over 15 minutes.
  - Causality: The dropwise addition at 0 °C mitigates the exothermic nature of the hydrolysis, preventing the thermal degradation of the ester and minimizing the formation of unwanted side products.
- Step 3: Reflux & Hydrolysis
  - Action: Attach a reflux condenser and heat the mixture to 60 °C for 2 hours. Monitor the reaction via Thin Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (4:1) mobile phase.
  - Causality: Heating provides the activation energy required to fully cleave both sterically hindered methyl ester groups. The gem-dimethyl moiety creates steric bulk, necessitating a higher temperature and longer reaction time compared to unhindered malonates.
- Step 4: Acidification & Phase Extraction

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- Action: Cool the mixture to room temperature. Carefully acidify the aqueous layer to pH 2 using 1M HCl. Extract the product with ethyl acetate (3 x 15 mL).
- Causality: Acidification protonates the intermediate dicarboxylate salts, converting them into the neutral 2,2-dimethylmalonic acid, which preferentially partitions into the organic (ethyl acetate) phase.

- Step 5: Desiccation & Isolation
  - Action: Combine the organic layers, dry over anhydrous sodium sulfate (

    ), filter, and concentrate in vacuo to yield the target diacid.

## References


- ChemicalBook. "6065-54-9 | CAS DataBase".
- Chem960. "Cas no 6065-54-9 (2,2-Dimethylmalonic Acid Dimethyl Ester)".
- ChemScene. "Dimethyl 2,2-dimethylmalonate".
- Santa Cruz Biotechnology. "Dimethyl 2,2-dimethyl-malonate | CAS 6065-54-9".
- Ambeed. "6065-54-9 | Dimethyl 2,2-dimethylmalonate".


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## Sources


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